

Section 1: Core Chemical Profile and Structural Characteristics

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Compound of Interest

Compound Name: *N,N-diethylbutan-1-amine*

CAS No.: 4444-68-2

Cat. No.: B1584593

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N,N-diethylbutan-1-amine, also known as diethylbutylamine, belongs to the tertiary amine class of organic compounds.[1] Amines are derivatives of ammonia where one or more hydrogen atoms are replaced by alkyl or aryl groups.[1] In **N,N-diethylbutan-1-amine**, the nitrogen atom is bonded to two ethyl groups and one butyl group, resulting in the chemical formula $C_8H_{19}N$. [2][3]

The nitrogen atom in **N,N-diethylbutan-1-amine** is sp^3 hybridized, leading to a pyramidal geometry.[1] A lone pair of non-bonding electrons resides in the fourth sp^3 orbital, which is the source of the compound's characteristic nucleophilicity and basicity.[1] Unlike primary and secondary amines, tertiary amines like **N,N-diethylbutan-1-amine** cannot participate in intermolecular hydrogen bonding as donors due to the absence of a hydrogen atom on the nitrogen.[1] This structural feature significantly influences its physical properties, such as its boiling point and solubility.

Section 2: Physicochemical and Identification Data

Accurate identification and understanding of a compound's physical properties are critical for its effective use in research and development.

Identification and Nomenclature

- IUPAC Name: **N,N-diethylbutan-1-amine**[\[2\]](#)
- Common Synonyms: Diethylbutylamine, N,N-Diethylbutylamine, Diethyl n-butylamine, Butyl diethyl amine[\[2\]](#)[\[3\]](#)[\[4\]](#)
- CAS Registry Number: 4444-68-2[\[2\]](#)[\[3\]](#)
- Molecular Formula: C₈H₁₉N[\[2\]](#)[\[5\]](#)
- SMILES: CCCCN(CC)CC[\[2\]](#)
- InChIKey: ORSUTASIQKBEFU-UHFFFAOYSA-N[\[2\]](#)[\[3\]](#)

Tabulated Physicochemical Properties

The quantitative data for **N,N-diethylbutan-1-amine** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	129.24 g/mol	[2]
Appearance	Colorless to light yellow liquid with an amine-like odor	[2] [4] [5]
Density	0.75 - 0.77 g/cm ³	[4] [5]
Boiling Point	136.5 °C (409.15 K)	[3] [5]
Flash Point	24 °C	[5]
Water Solubility	Very low; less than 1 mg/mL at 23 °C (73 °F)	[2] [5]
Organic Solvent Solubility	Soluble in solvents like ethanol and acetone	[4]
Refractive Index	n _{20/D} 1.414	[5] [6]

Section 3: Synthesis and Purification

The synthesis of tertiary amines can be approached through several pathways. For **N,N-diethylbutan-1-amine**, the most direct and common laboratory method is the nucleophilic substitution of a butyl halide with diethylamine.

Causality in Synthesis Route Selection

While methods like ammonolysis of alkyl halides can produce amines, they often result in a mixture of primary, secondary, and tertiary amines, making purification complex.^[1] Reductive amination is another viable route but requires a carbonyl compound (butanal) and a reducing agent. The alkylation of a pre-existing secondary amine (diethylamine) offers a more controlled, high-yield pathway directly to the desired tertiary amine product. This SN2-type reaction is efficient and predictable.

Recommended Laboratory Synthesis Protocol

This protocol describes the synthesis of **N,N-diethylbutan-1-amine** from 1-bromobutane and diethylamine.

Materials:

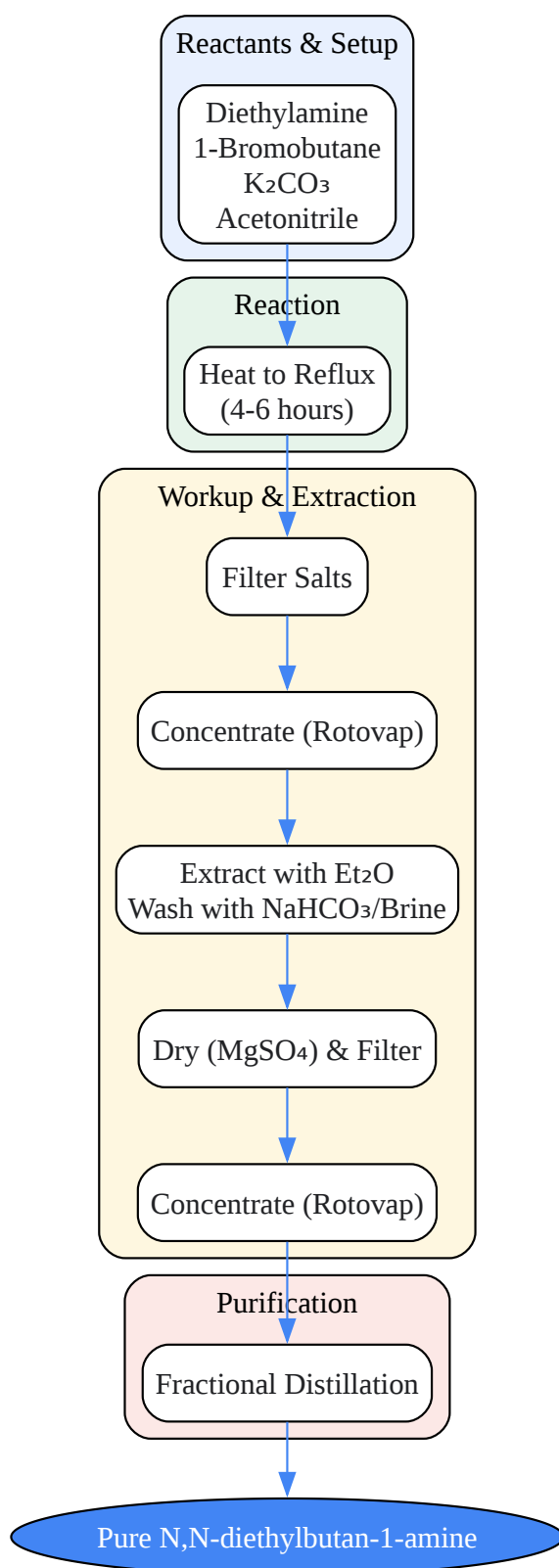
- Diethylamine
- 1-Bromobutane
- Potassium carbonate (K_2CO_3), anhydrous
- Acetonitrile (CH_3CN), anhydrous
- Diethyl ether
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous $NaCl$ solution)
- Anhydrous magnesium sulfate ($MgSO_4$)

- Round-bottom flask, reflux condenser, magnetic stirrer, heating mantle, separatory funnel, rotary evaporator.

Step-by-Step Methodology:

- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stir bar and reflux condenser, combine diethylamine (1.2 equivalents) and anhydrous acetonitrile.
- **Addition of Base:** Add anhydrous potassium carbonate (1.5 equivalents). The base is crucial as it neutralizes the hydrobromic acid byproduct formed during the reaction, preventing the protonation of the starting amine and driving the equilibrium towards the product.
- **Substrate Addition:** Slowly add 1-bromobutane (1.0 equivalent) to the stirring mixture.
- **Reaction:** Heat the mixture to reflux (approximately 82 °C for acetonitrile) and maintain for 4-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Workup - Quenching and Extraction:** Once the reaction is complete, cool the mixture to room temperature. Filter off the potassium salts and concentrate the filtrate under reduced pressure using a rotary evaporator.
- **Liquid-Liquid Extraction:** Dissolve the residue in diethyl ether and transfer to a separatory funnel. Wash the organic layer sequentially with saturated NaHCO₃ solution and brine. This removes any remaining acidic impurities and water-soluble components.
- **Drying and Concentration:** Dry the ethereal layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate using a rotary evaporator to yield the crude **N,N-diethylbutan-1-amine**.
- **Purification:** Purify the crude product by fractional distillation under atmospheric pressure to obtain the final, pure liquid.

Visualization of Synthesis Workflow



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Caption: Workflow for the synthesis of **N,N-diethylbutan-1-amine**.

Section 4: Chemical Reactivity and Applications

The synthetic utility of **N,N-diethylbutan-1-amine** stems from the reactivity of its tertiary amine group.

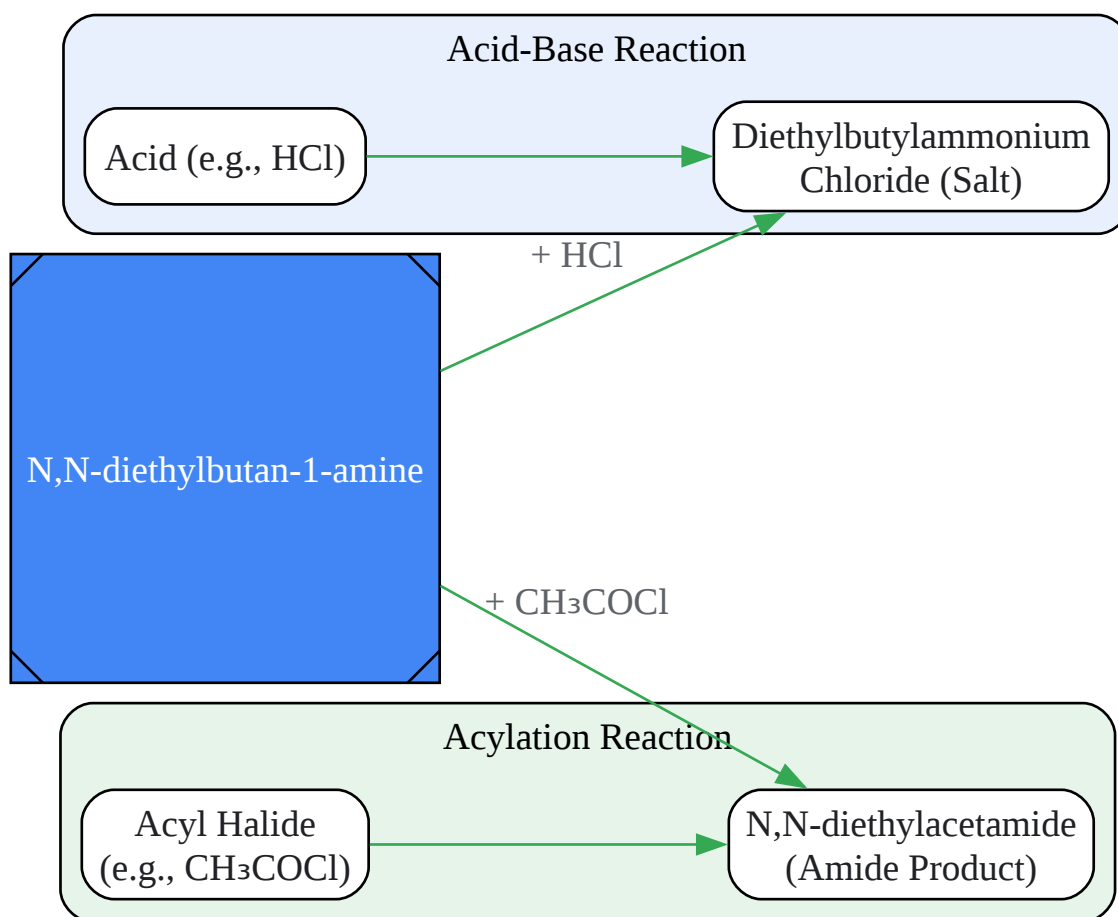
Reactivity Profile

- **Basicity:** As an aliphatic amine, it is a moderately strong base (pK_b values for similar amines are in the 3-4.22 range), readily reacting with acids in exothermic reactions to form ammonium salts.[1][2][5] These salts are often water-soluble, a property that can be exploited for separating the amine from non-basic organic compounds.[1]
- **Nucleophilicity:** The lone pair of electrons on the nitrogen allows it to act as a nucleophile, for instance, in acylation reactions with acid chlorides or anhydrides to form amides.[1]
- **Incompatibilities:** It is incompatible with strong oxidizing agents, acids, isocyanates, halogenated organics, peroxides, phenols, epoxides, anhydrides, and acid halides.[2][5] It may also react with strong reducing agents to generate flammable hydrogen gas.[2][5]

Industrial and Laboratory Applications

- **Synthetic Precursor:** It serves as a versatile building block and precursor in the synthesis of more complex molecules.[4]
- **Pharmaceutical and Medicinal Chemistry:** Its role as a nucleophile makes it valuable in the manufacturing of pharmaceuticals and other bioactive compounds.[4] Although specific biological activity for this compound is not widely documented, the amine functional group is a common feature in many drugs.[1][4]

Visualization of Key Reactions



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Caption: Key reactivity pathways of **N,N-diethylbutan-1-amine**.

Section 5: Toxicology and Safety

Handling **N,N-diethylbutan-1-amine** requires strict adherence to safety protocols due to its hazardous nature.

Toxicological Summary

- **Corrosivity:** The compound is corrosive and can cause severe skin burns and eye damage. [\[5\]](#)[\[7\]](#)
- **Toxicity:** It is considered toxic if it comes into contact with the skin and may be harmful if swallowed or inhaled. [\[7\]](#)[\[8\]](#)

- Irritation: It may cause respiratory irritation.[\[7\]](#)

Hazard and Precautionary Information

Hazard Type	GHS Classification	Precautionary Measures
Physical	Flammable Liquid, Category 3	H226: Flammable liquid and vapor. P210: Keep away from heat, sparks, open flames. P241: Use explosion-proof equipment. [5] [6]
Health	Skin Corrosion, Sub-category 1B	H314: Causes severe skin burns and eye damage. P280: Wear protective gloves/clothing/eye protection. P303+P361+P353: IF ON SKIN: Take off immediately all contaminated clothing. Rinse skin with water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. [5] [9]
Health	Acute Toxicity	H311: Toxic in contact with skin. May be harmful if swallowed or inhaled. P260: Do not breathe vapors/spray. P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. [5] [7] [8]

Section 6: Handling, Storage, and Disposal

Proper management of **N,N-diethylbutan-1-amine** is essential for laboratory safety and chemical stability.

- Handling: Always handle in a well-ventilated area or under a chemical fume hood.[9] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[5][7] Ensure eyewash stations and safety showers are readily accessible.[9] Use non-sparking tools and take measures to prevent static discharge.[5][6]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][6] Keep away from heat, ignition sources, and incompatible materials such as acids and oxidizing agents.[6] The product may be unstable with prolonged exposure to air.[2][5] Store in a locked, corrosives-compatible area.[9]
- Disposal: Dispose of contents and container to an approved waste disposal facility in accordance with local, state, and federal regulations.[5] Do not allow to enter drains or waterways.

Section 7: Conclusion

N,N-diethylbutan-1-amine is a foundational tertiary amine with well-defined chemical properties and a straightforward synthetic pathway. Its utility as a nucleophilic building block and base makes it a relevant compound in both academic research and industrial applications, particularly in the synthesis of pharmaceuticals and other fine chemicals. However, its flammable and corrosive nature necessitates rigorous safety protocols during handling and storage. Future research may further explore its potential as a precursor for novel materials or biologically active molecules.

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